

pentane-3-thiol compared to similar chain length thiols

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Compound Focus: Pentane-3-thiol

CAS No.: 616-31-9

Cat. No.: S3343122

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Physicochemical Property Comparison

The table below summarizes key properties of **pentane-3-thiol** and related compounds for comparison.

Property	Pentane-3-thiol [1] [2]	Butane-1-thiol [3]	1-Pentanethiol (Implied from context [4])
CAS Registry Number	616-31-9	109-79-5	110-66-7
Molecular Formula	C5H12S	C4H10S	C5H12S
Molecular Weight (g/mol)	104.21	90.19	104.21
Boiling Point (°C / K)	113.9 / 387.05	98.2 / 371.3	~126 (est.)
Structural Isomer Type	Secondary thiol	Primary thiol	Primary thiol
Odor Description	Information missing	Extremely foul, skunk-like [3]	Information missing

Research Context and Experimental Insights

Most current research focuses on specific applications of thiols rather than direct, comprehensive comparisons of their innate properties.

- **Surface Chemistry and Nanotechnology:** Thiols are widely used to form self-assembled monolayers (SAMs) on metal surfaces like gold. One study investigated **1-pentanethiol**, **1-decanethiol**, and **1-pentadecanethiol** on gold nanoparticles (AuNPs), finding that all formed stable SAMs and influenced the nanoparticles' electronic properties [4]. The experimental protocol typically involves synthesizing citrate-capped AuNPs, then functionalizing them with the thiol of interest by adding the thiol to the nanoparticle solution and allowing it to incubate [4].
- **Ligands in Nanocluster Catalysis:** Complex thiolates protect the surface of atomically precise nanoclusters. For example, **1,3-propanedithiolate (PDT)** was used in synthesizing Au-Pt alloy nanoclusters to modify the surface structure and significantly enhance electrocatalytic activity for hydrogen evolution [5].

Suggested Experimental Pathways for Comparison

For a meaningful performance comparison relevant to drug development, you might consider designing experiments around the following areas:

- **Reactivity Studies:** Measure the nucleophilicity of different thiol isomers in substitution reactions, as the reactivity of a secondary thiol (like **pentane-3-thiol**) may differ from primary thiols.
- **Radical Scavenging Activity:** Evaluate the antioxidants potential via assays like DPPH or ABTS, as the thiol group (-SH) is a key radical scavenger.
- **Lipophilicity Measurement:** Determine the experimental logP (partition coefficient) values, a critical parameter in drug design, to see how the position of the thiol group in an isomer affects hydrophobicity.
- **Protein Binding and Stability:** Investigate the ability of different thiols to form disulfide bonds or interact with protein thiol groups, which can influence drug activity and stability.

Experimental Workflow for Thiol Functionalization

This diagram outlines a general experimental workflow for functionalizing gold nanoparticles with thiols, a key protocol in nanotechnology applications [4].



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How to Proceed with Deeper Research

The available public data is a starting point. For a comprehensive guide, I suggest you:

- **Consult specialized databases:** Search **SciFinder** or **Reaxys** for detailed physicochemical, toxicological, and spectroscopic data for these specific thiols.
- **Focus on isomer-specific effects:** When reviewing the literature, pay close attention to studies that explicitly compare primary vs. secondary thiols, as this structural difference is key to **pentane-3-thiol**'s unique properties.
- **Explore biological activity:** Search patent databases and medicinal chemistry literature for any known biological activities or previous drug development efforts involving **pentane-3-thiol** or its close analogs.

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References

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